

# alpha-Methylcinnamaldehyde synonyms and alternative names

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## Compound of Interest

Compound Name: *alpha-Methylcinnamaldehyde*

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## α-Methylcinnamaldehyde: A Comprehensive Technical Guide

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

### Abstract

**alpha-Methylcinnamaldehyde**, a versatile aromatic aldehyde, is a compound of significant interest across various scientific disciplines, including flavor and fragrance science, organic synthesis, and pharmacology. This technical guide provides a comprehensive overview of its synonyms and alternative names, detailed physicochemical and spectroscopic properties, and established experimental protocols for its synthesis, purification, and biological evaluation. Furthermore, it elucidates the compound's interaction with key cellular signaling pathways, offering insights for researchers in drug discovery and development.

### Nomenclature and Identification

**alpha-Methylcinnamaldehyde** is known by a variety of synonyms and alternative names in scientific literature and commercial contexts. A comprehensive list of these identifiers is provided below to facilitate accurate identification and literature searches.

Table 1: Synonyms and Alternative Names for **alpha-Methylcinnamaldehyde**



Type	Name/Identifier
Common Name	alpha-Methylcinnamaldehyde
IUPAC Name	(2E)-2-Methyl-3-phenylprop-2-enal[1]
Systematic Names	2-Methyl-3-phenyl-2-propenal[2][3]
2-Methyl-3-phenylacrolein[1][2]	
2-Methyl-3-phenylacrylaldehyde[1][4]	
α-Methyl-trans-cinnamaldehyde[1]	
Trade Names & Other Synonyms	Methyl Cinnamic Aldehyde[4][5]
alpha-Methylcinnimal[1]	
Canella aldehyde[6]	
Cyprinal[6]	
CAS Registry Number	101-39-3[1][2][4][5]
EC Number	202-938-8[5]
FEMA Number	2697[1][2]
PubChem CID	7557[2], 5372813[1]
Beilstein Number	507514[5]
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O[2][4][7]
InChI Key	VLUMOWNVWOXZAU-UHFFFAOYSA-N[4]

## Physicochemical and Spectroscopic Properties

A thorough understanding of the physicochemical and spectroscopic properties of **alpha-methylcinnamaldehyde** is essential for its application in research and development.

Table 2: Physicochemical Properties of **alpha-Methylcinnamaldehyde**



Property	Value	Reference
Molecular Weight	146.19 g/mol	[2]
Appearance	Clear pale yellow to yellow liquid	[2]
Odor	Sweet, spicy, cinnamon-like	[4]
Density	1.04 g/mL	[2]
Boiling Point	148-149 °C at 27 mmHg	ChemicalBook
Refractive Index (n <sub>20/D</sub> )	1.602 - 1.607	[2]
Solubility	Insoluble in water; soluble in ethanol and oils.	

Table 3: Spectroscopic Data for **alpha-Methylcinnamaldehyde**

Spectroscopy	Key Features and Data
<sup>1</sup> H NMR	Spectra available for review in various databases.
<sup>13</sup> C NMR	Characteristic peaks for carbonyl carbon (around 190-215 ppm) and aromatic carbons.
Infrared (IR)	Strong C=O stretching absorption around 1660-1770 cm <sup>-1</sup> .
Mass Spectrometry (MS)	GC-MS data available, showing characteristic fragmentation patterns.

## Experimental Protocols

This section provides detailed methodologies for key experiments involving **alpha-methylcinnamaldehyde**, including its synthesis and purification.



## Synthesis of **alpha-Methylcinnamaldehyde** via Aldol Condensation

A common method for the synthesis of **alpha-methylcinnamaldehyde** is the base-catalyzed aldol condensation of benzaldehyde and propionaldehyde.

Protocol:

- **Reaction Setup:** In a reaction vessel, prepare a solution of sodium hydroxide in a methanol-water solvent system.
- **Addition of Reactants:** To the cooled alkaline solution, add benzaldehyde. Subsequently, add propionaldehyde dropwise while maintaining the temperature between 15-25 °C. The molar ratio of benzaldehyde to propionaldehyde is typically around 1:1.1.
- **Reaction Monitoring:** The reaction is stirred for several hours and monitored for completion by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup:** Upon completion, the reaction mixture is neutralized with a suitable acid. The organic layer is separated, washed with water, and dried over an anhydrous salt (e.g., sodium sulfate).
- **Purification:** The crude product is purified by vacuum distillation to yield pure **alpha-methylcinnamaldehyde**.

## Purification by Fractional Distillation (Rectification)

For high-purity trans-**alpha-methylcinnamaldehyde**, a multi-step rectification process can be employed to separate it from cis-isomers and other impurities.

Protocol:

- **First Rectification:** The crude **alpha-methylcinnamaldehyde** is subjected to vacuum distillation to remove low-boiling impurities.
- **Second Rectification:** A subsequent fractional distillation is performed to separate the trans-isomer from the cis-isomer.



- **Acid Treatment:** The fraction enriched in the cis-isomer can be treated with acid to facilitate isomerization to the more stable trans-isomer, which can then be recycled into the purification process.
- **Final Rectification:** A final vacuum distillation is carried out to obtain high-purity trans-**alpha-methylcinnamaldehyde**.

## Biological Activity and Signaling Pathways

**alpha-Methylcinnamaldehyde** and its analogs have been investigated for various biological activities. Notably, cinnamaldehyde derivatives have been shown to modulate key cellular signaling pathways involved in inflammation and cell survival.

### Anti-inflammatory Activity and NF-κB/JNK Signaling

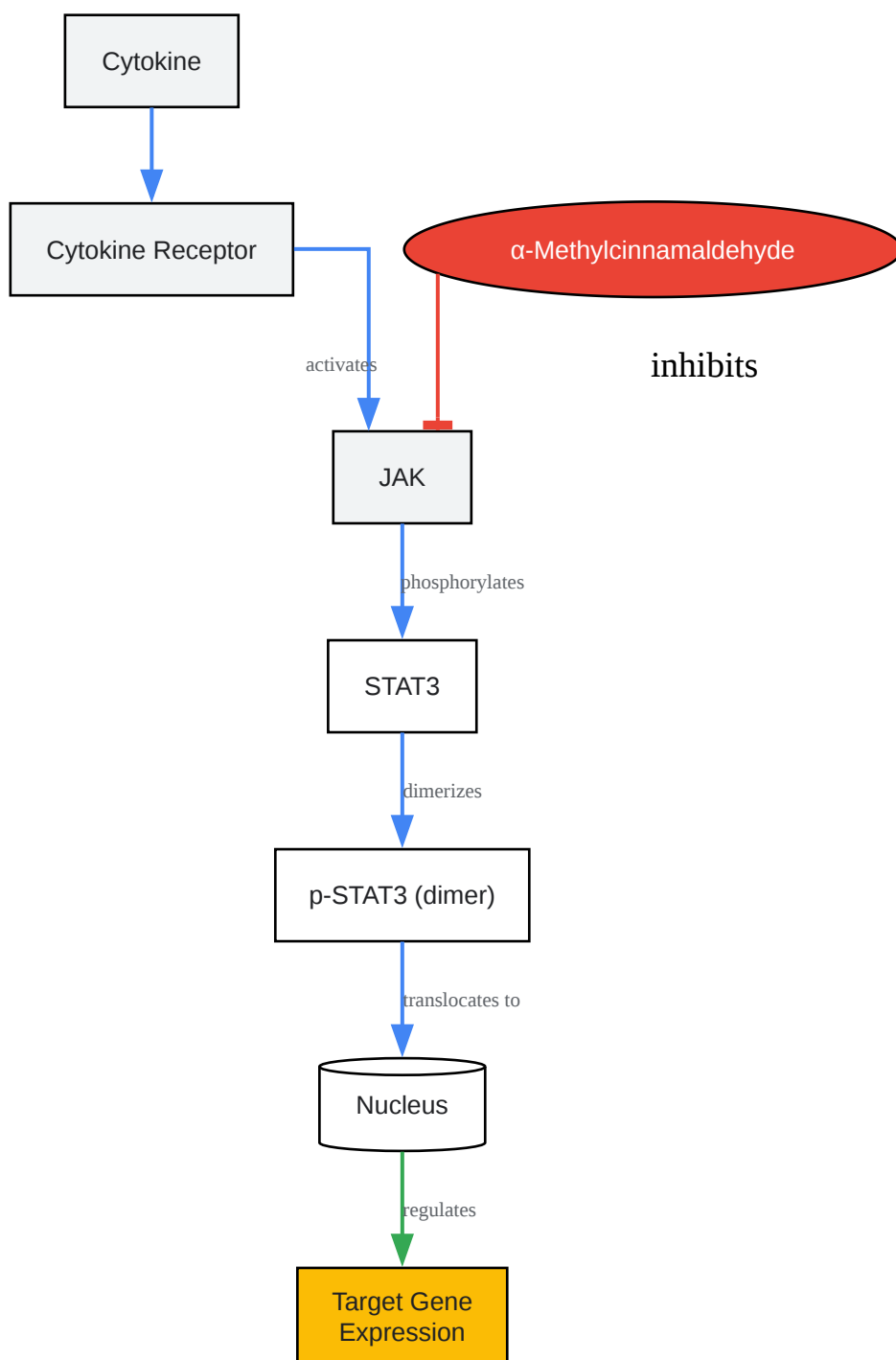
Cinnamaldehyde and its analogs have demonstrated anti-inflammatory effects by inhibiting the NF-κB (Nuclear Factor kappa-light-chain-enhancer of activated B cells) and JNK (c-Jun N-terminal kinase) signaling pathways. These pathways are crucial regulators of inflammatory responses.

Caption: Inhibition of NF-κB and JNK signaling by α-Methylcinnamaldehyde.

### Modulation of STAT3 Signaling Pathway

The Signal Transducer and Activator of Transcription 3 (STAT3) pathway is another important target. Aberrant STAT3 signaling is implicated in various diseases, including cancer. Cinnamaldehyde derivatives have been shown to interfere with this pathway.





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Caption:  $\alpha$ -Methylcinnamaldehyde interferes with the JAK-STAT3 signaling pathway.

## Conclusion



**alpha-Methylcinnamaldehyde** is a multifaceted compound with a well-defined chemical profile and a range of biological activities. The information presented in this guide, from its various names to detailed experimental protocols and its interaction with cellular signaling pathways, provides a solid foundation for researchers and professionals in drug development and other scientific fields. Further investigation into its pharmacological properties and mechanism of action holds promise for the development of new therapeutic agents.

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## References

- 1. ALPHA-METHYLCINNAMALDEHYDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 2. alpha-METHYLCINNAMALDEHYDE | C<sub>10</sub>H<sub>10</sub>O | CID 5372813 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CN100595182C - A kind of preparation method of  $\alpha$ -methyl cinnamaldehyde - Google Patents [patents.google.com]
- 4. chembk.com [chembk.com]
- 5.  $\alpha$ -Methylcinnamaldehyde | 101-39-3 [chemicalbook.com]
- 6. CN105085213A - Refining method of high-purity trans-Alpha-methylcinnamaldehyde - Google Patents [patents.google.com]
- 7. CAS 101-39-3:  $\alpha$ -Methylcinnamaldehyde | CymitQuimica [cymitquimica.com]
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